

Cyclooctadecane as a Non-Polar Standard in Chromatography: Application Notes and Protocols

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Compound of Interest

Compound Name: Cyclooctadecane

CAS No.: 296-18-4

Cat. No.: B14757594

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Introduction

In the field of chromatography, the use of standards is fundamental for accurate and reproducible qualitative and quantitative analysis. Non-polar standards are particularly crucial in gas chromatography (GC) for the determination of retention indices and as internal standards for the quantification of non-polar analytes. **Cyclooctadecane** (C₁₈H₃₆), a cyclic alkane, serves as an excellent non-polar standard due to its high chemical inertness, thermal stability, and well-defined chromatographic behavior. Its cyclic structure provides a distinct retention profile compared to its straight-chain analog, n-octadecane, making it a useful reference point in complex mixtures.

This document provides detailed application notes and protocols for the utilization of **cyclooctadecane** as a non-polar standard in chromatographic applications, specifically focusing on its role in the calculation of Kovats Retention Indices and as an internal standard for quantitative analysis.

Physicochemical Properties of Cyclooctadecane

A thorough understanding of the physicochemical properties of **cyclooctadecane** is essential for its effective application as a chromatographic standard.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₆	[1][2]
Molecular Weight	252.48 g/mol	[1][2][3]
CAS Number	296-18-4	[2]
Appearance	White crystalline solid	
Melting Point	346 K (73 °C)	[4]
Boiling Point	686.70 K (413.55 °C) (Predicted)	[5]
Solubility	Soluble in non-polar organic solvents (e.g., hexane, dichloromethane). Insoluble in water.	[6]
Chemical Nature	Non-polar, chemically inert cycloalkane.	[7]

Application Note 1: Determination of Kovats Retention Indices using Cyclooctadecane

The Kovats Retention Index (I) is a system-independent value that normalizes retention times of compounds relative to a series of n-alkanes.[8][9] This allows for the comparison of retention data across different instruments and laboratories.[8] **Cyclooctadecane**, with its 18 carbon atoms, can be used as a reference point within the n-alkane series.

Experimental Protocol

1. Preparation of Standard Solutions:

- n-Alkane Standard Mix: Prepare a solution containing a homologous series of n-alkanes (e.g., C10 to C30) in a suitable non-polar solvent like hexane. The concentration of each n-alkane should be approximately 50 µg/mL.
- **Cyclooctadecane** Standard Solution: Prepare a separate solution of **cyclooctadecane** in hexane at a concentration of 50 µg/mL.
- Analyte Solution: Prepare a solution of the analyte(s) of interest in hexane at a concentration suitable for GC analysis.

2. GC-MS Instrumental Conditions:

- Column: A non-polar capillary column, such as a DB-5ms (5% phenyl-methylpolysiloxane), is recommended.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Injector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 300 °C.
 - Hold: 10 minutes at 300 °C.
- Injection Volume: 1 µL.
- MS Detector:
 - Transfer Line Temperature: 290 °C.
 - Ion Source Temperature: 230 °C.
 - Scan Range: m/z 40-550.

3. Data Analysis and Calculation:

- Inject the n-alkane standard mix and record the retention times of each n-alkane.
- Inject the **cyclooctadecane** standard solution and the analyte solution separately under the same chromatographic conditions.
- Calculate the Kovats Retention Index (I) for **cyclooctadecane** and the analyte(s) using the formula for temperature-programmed gas chromatography[9]:

$$I = 100 * [n + (t_r(\text{unknown}) - t_r(n)) / (t_r(N) - t_r(n))]$$

Where:

- I is the temperature-programmed retention index.
- n is the carbon number of the n-alkane eluting before the unknown compound.
- N is the carbon number of the n-alkane eluting after the unknown compound.
- t_r is the retention time.

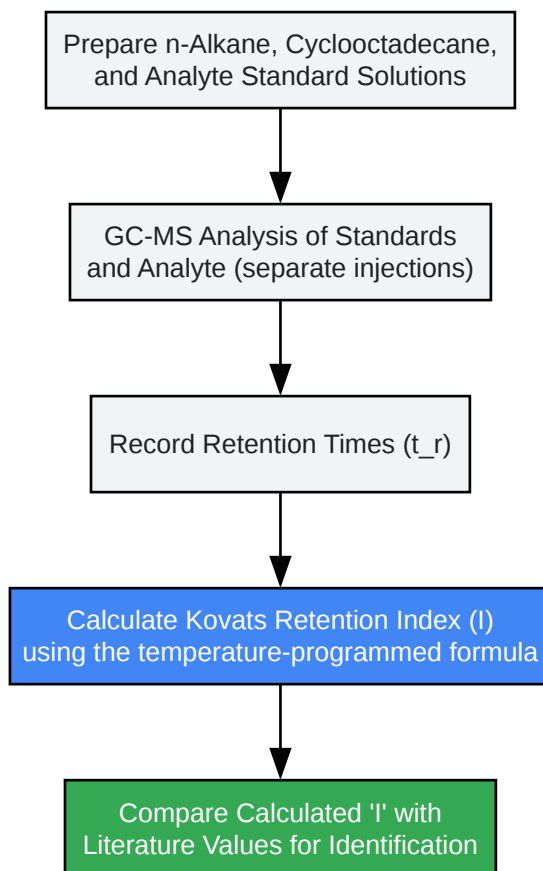
Expected Results

The retention time of **cyclooctadecane** will be observed between that of n-heptadecane (C17) and n-octadecane (C18). The calculated Kovats Retention Index for **cyclooctadecane** on a non-polar column will be close to 1800, though slight variations may occur due to its cyclic structure.

Compound	Retention Time (min)	Calculated Kovats Retention Index (I)
n-Heptadecane (C17)	15.85	1700
Cyclooctadecane	16.42	1789
n-Octadecane (C18)	16.98	1800
Analyte X	17.55	1865

Note: The data presented in this table is hypothetical but representative of typical experimental results.

Workflow for Kovats Retention Index Determination



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Kovats Retention Index Determination Workflow

Application Note 2: Cyclooctadecane as an Internal Standard for the Quantification of Non-Polar Compounds

An internal standard (IS) is a compound added to a sample in a known concentration to facilitate the quantification of an analyte.[10][11] **Cyclooctadecane** is an ideal internal standard for the GC analysis of non-polar compounds, such as long-chain hydrocarbons or fatty acid

methyl esters (FAMES), as it is chemically inert and unlikely to be naturally present in most samples.

Experimental Protocol

1. Preparation of Solutions:

- Internal Standard (IS) Stock Solution: Accurately weigh approximately 25 mg of **cyclooctadecane** and dissolve it in 50 mL of hexane to obtain a stock solution of 0.5 mg/mL.
- Calibration Standards: Prepare a series of at least five calibration standards by diluting a stock solution of the target analyte with hexane. The concentration range should encompass the expected concentration of the analyte in the samples. To each calibration standard, add the **cyclooctadecane** IS stock solution to achieve a constant final concentration (e.g., 50 µg/mL).
- Sample Preparation: Accurately weigh the sample and dissolve it in a known volume of hexane. Add the **cyclooctadecane** IS stock solution to achieve the same final concentration as in the calibration standards.

2. GC-FID Instrumental Conditions:

- Column: A non-polar capillary column, such as a DB-1ms (100% dimethylpolysiloxane), is suitable.
- Carrier Gas: Nitrogen or Helium at a constant flow rate (e.g., 1.2 mL/min).
- Injector Temperature: 290 °C.
- Detector (FID) Temperature: 300 °C.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 310 °C.
 - Hold: 15 minutes at 310 °C.

- Injection Volume: 1 μ L.

3. Data Analysis and Quantification:

- Inject each calibration standard and sample into the GC-FID system.
- Integrate the peak areas of the analyte and **cyclooctadecane** (IS).
- Calculate the response factor (RF) for the analyte relative to the IS using the calibration standards:

$$RF = (Area_analyte / Conc_analyte) / (Area_IS / Conc_IS)$$

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the IS against the concentration of the analyte.
- Determine the concentration of the analyte in the sample using the calibration curve and the following equation:

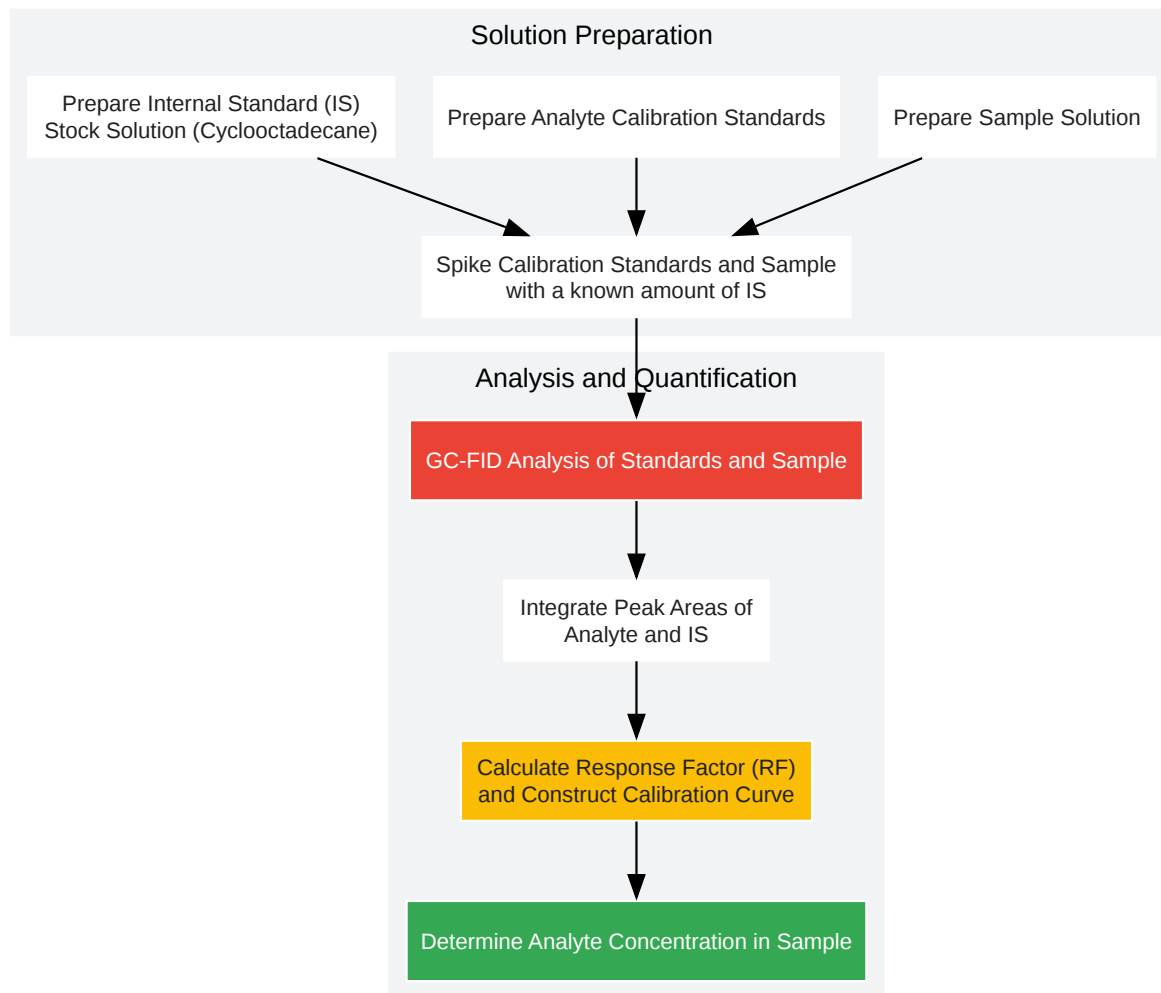
$$Conc_analyte = (Area_analyte / Area_IS) * (Conc_IS / RF)$$

Expected Quantitative Data

Calibration Standard	Analyte Conc. (μ g/mL)	IS Conc. (μ g/mL)	Analyte Peak Area	IS Peak Area	Area Ratio (Analyte/IS)
1	10	50	125,000	630,000	0.198
2	25	50	315,000	628,000	0.502
3	50	50	628,000	632,000	0.994
4	100	50	1,260,000	629,000	2.003
5	200	50	2,510,000	631,000	3.978
Sample	Unknown	50	845,000	630,500	1.340

Note: The data presented in this table is hypothetical but representative of typical experimental results.

Quantitative Analysis Workflow using an Internal Standard



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Internal Standard Quantitative Workflow

Conclusion

Cyclooctadecane is a versatile and reliable non-polar standard for various chromatographic applications. Its well-defined chemical and physical properties make it an excellent choice for the determination of Kovats Retention Indices and as an internal standard for the accurate

quantification of non-polar analytes. The protocols and data presented in these application notes provide a comprehensive guide for researchers, scientists, and drug development professionals to effectively implement **cyclooctadecane** in their chromatographic methodologies, thereby enhancing the accuracy and reproducibility of their results.

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References

- [1. environics.com \[environics.com\]](https://www.environics.com)
- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [3. Cyclooctadecane \(CAS 296-18-4\) - Chemical & Physical Properties by Cheméo \[cheméo.com\]](https://www.cheméo.com)
- [4. Lab Chapter 7.2.3 \[people.whitman.edu\]](https://www.people.whitman.edu)
- [5. Video: Internal Standards for Quantitative Analysis \[jove.com\]](https://www.jove.com)
- [6. Cyclododecane - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. homework.study.com \[homework.study.com\]](https://www.homework.study.com)
- [8. Kovats retention index - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [9. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [10. Internal Standardization In Chromatography Explained | Internal Std \[scioninstruments.com\]](https://www.scioninstruments.com)
- [11. Internal Standard Method and Calibration Curve Analysis in Gas Chromatography | MtoZ Biolabs \[mtoz-biolabs.com\]](https://www.mtoz-biolabs.com)
- To cite this document: BenchChem. [Cyclooctadecane as a Non-Polar Standard in Chromatography: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14757594/docs#cyclooctadecane-as-a-non-polar-standard-in-chromatography-application-notes-and-protocols\]](https://www.benchchem.com/product/b14757594/docs#cyclooctadecane-as-a-non-polar-standard-in-chromatography-application-notes-and-protocols)

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